

Proper Disposal Procedures for CRS3123 Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CRS3123 dihydrochloride

Cat. No.: B1680516

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For Immediate Reference: Treat **CRS3123 dihydrochloride** as a hazardous chemical waste. Do not dispose of it down the drain or in regular trash. Adherence to your institution's specific protocols, in conjunction with local and federal regulations, is mandatory for the disposal of this investigational antibiotic.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals regarding the proper disposal of **CRS3123 dihydrochloride**. As an investigational new drug, and in the absence of a specific Safety Data Sheet (SDS), a precautionary approach is required.

Pre-Disposal Safety and Handling

Before beginning any disposal procedures, ensure you are wearing appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. Handle the compound in a well-ventilated area, such as a fume hood, to minimize inhalation exposure.

Step-by-Step Disposal Protocol

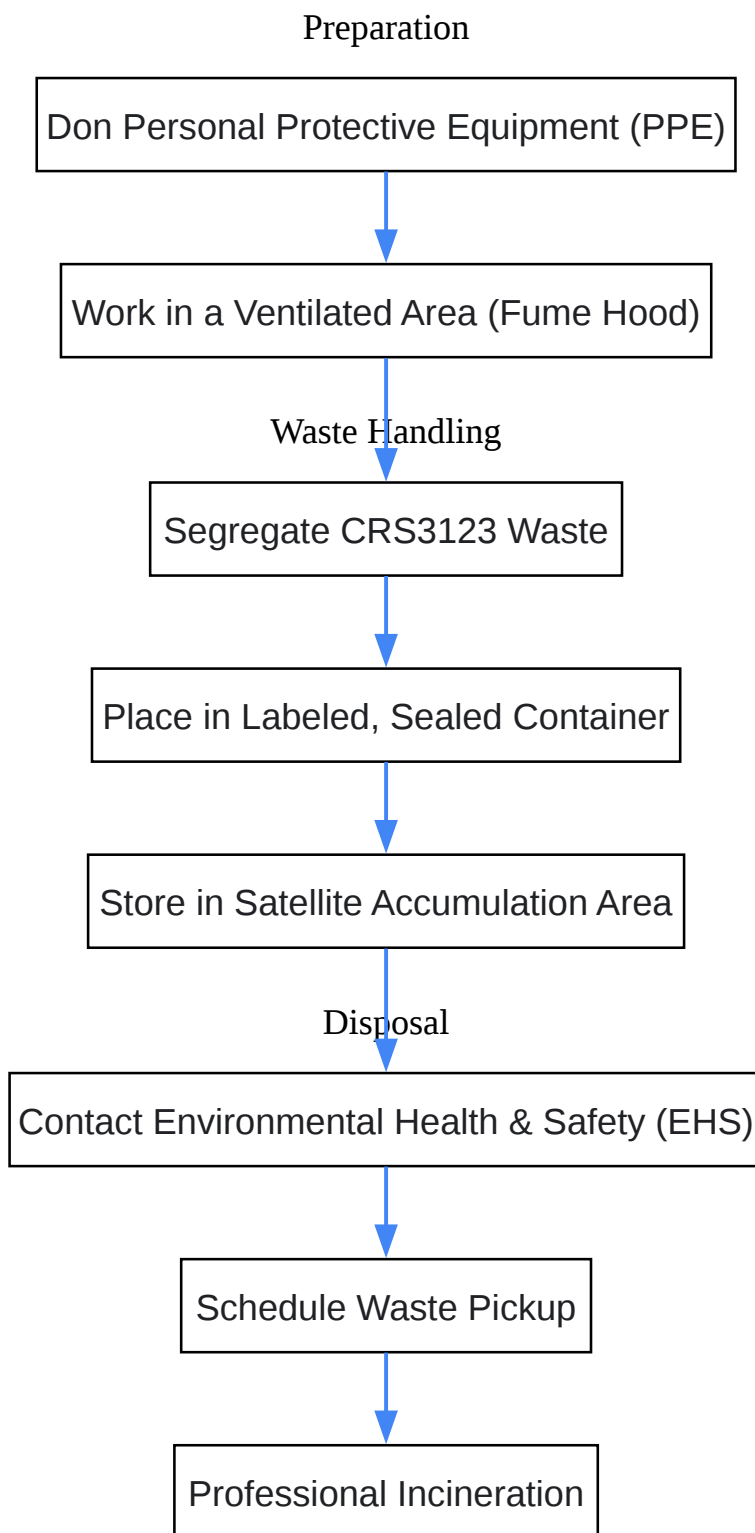
- Waste Identification and Segregation:
 - **CRS3123 dihydrochloride** waste, including pure compound, contaminated labware (e.g., vials, pipette tips, gloves), and solutions, should be classified as hazardous chemical waste.^{[1][2]}

- This waste must be segregated from non-hazardous and other types of chemical waste to prevent unintended reactions.
- Containerization:
 - Use a dedicated, leak-proof, and clearly labeled hazardous waste container.^[3] The container should be compatible with the chemical nature of the compound.
 - The original container, if available and in good condition, is a suitable option for the pure compound.
 - Label the container with "Hazardous Waste," the full chemical name "**CRS3123 dihydrochloride**," and any other information required by your institution's Environmental Health and Safety (EHS) department.^[3]
- Waste Accumulation:
 - Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[3]
 - This area should be away from heat sources and general laboratory traffic.
- Arranging for Disposal:
 - Contact your institution's EHS or equivalent department to schedule a pickup for the hazardous waste.
 - Do not attempt to transport the waste off-site yourself. Disposal must be handled by a licensed hazardous waste contractor.^[4]^[5]
 - The primary method for the disposal of pharmaceutical waste is typically incineration at a permitted facility.^[4]

Disposal of Contaminated Materials

Material	Disposal Procedure
Empty Vials/Containers	Triple rinse with a suitable solvent. Collect the rinsate as hazardous waste. Deface or remove the original label and dispose of the container as per institutional guidelines for chemically contaminated glassware or plastic.
Contaminated Labware (e.g., pipette tips, gloves)	Place directly into the designated hazardous waste container for CRS3123 dihydrochloride.
Aqueous Solutions	Do not dispose of down the drain. Collect in a sealed, labeled hazardous waste container for aqueous chemical waste.
Spills	Absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbent material and place it in the designated hazardous waste container. Clean the spill area thoroughly.

Logical Workflow for Disposal



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Disposal Workflow for **CRS3123 Dihydrochloride**

Safety Rationale

While clinical trials have shown CRS3123 to be generally well-tolerated in humans at therapeutic doses, this does not account for the potential environmental impact or the hazards associated with handling the pure, concentrated compound in a laboratory setting.[6][7][8] The primary concern with the disposal of antibiotics is the potential to contribute to the development of antimicrobial resistance in the environment.[1] Therefore, a conservative approach to disposal is essential to protect both human health and the ecosystem. All investigational drugs should be handled as hazardous until comprehensive safety and environmental impact data are available.[2]

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References

- 1. bitesizebio.com [bitesizebio.com]
- 2. rxdestroyer.com [rxdestroyer.com]
- 3. research.cuanschutz.edu [research.cuanschutz.edu]
- 4. medicalcenter.virginia.edu [medicalcenter.virginia.edu]
- 5. easyrxcycle.com [easyrxcycle.com]
- 6. Safety, Tolerability, Systemic Exposure, and Metabolism of CRS3123, a Methionyl-tRNA Synthetase Inhibitor Developed for Treatment of Clostridium difficile, in a Phase 1 Study - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. crestonepharma.com [crestonepharma.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for CRS3123 Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680516#crs3123-dihydrochloride-proper-disposal-procedures]

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